Application Note: Structural Elucidation of 2,5-Dimethoxycinnamic Acid via ^{1}H NMR Spectroscopy

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Compound of Interest

Compound Name:	*2,5-Dimethoxycinnamic acid*
CAS No.:	*161282-95-7*
Cat. No.:	*B1143158*

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Abstract

This application note provides a comprehensive guide to the analysis of **2,5-dimethoxycinnamic acid** using one-dimensional proton Nuclear Magnetic Resonance (^{1}H NMR) spectroscopy. We present a detailed, field-proven protocol for sample preparation and instrument setup, followed by an in-depth analysis of the resulting spectrum. The causality behind experimental choices is explained to ensure technical accuracy and reproducibility. This guide is intended for researchers, scientists, and drug development professionals requiring definitive structural verification of substituted cinnamic acid derivatives and similar small molecules.

Introduction: The Importance of Structural Verification

2,5-Dimethoxycinnamic acid is a member of the hydroxycinnamic acid family, a class of compounds widely distributed in the plant kingdom and recognized for various biological

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activities.[1] As a synthetic intermediate and a potential pharmacophore, its unambiguous structural characterization is critical for quality control, reaction monitoring, and regulatory compliance.

^{1}H NMR spectroscopy is a powerful, non-destructive analytical technique that provides precise information about the molecular structure of a compound.[2] By analyzing the chemical shifts, spin-spin coupling patterns, and integration of proton signals, we can confirm the identity and purity of **2,5-dimethoxycinnamic acid**, including the substitution pattern on the aromatic ring and the stereochemistry of the alkene moiety.

Principle of ^{1}H NMR Analysis for 2,5-Dimethoxycinnamic Acid

The structure of **2,5-dimethoxycinnamic acid** contains several distinct proton environments that give rise to a characteristic ^{1}H NMR spectrum:

- Aromatic Protons: The benzene ring is 1,2,4-trisubstituted, resulting in three unique aromatic protons. Their chemical shifts are influenced by the electron-donating methoxy groups and the electron-withdrawing acrylic acid side chain. The coupling patterns between these protons (ortho and meta coupling) are diagnostic of their relative positions.[3]

- Vinyl Protons: The two protons on the carbon-carbon double bond (alkene) are chemically distinct. They exhibit a large coupling constant, which is characteristic of a trans stereochemistry.[4][5] The proton beta to the carbonyl group is typically found further downfield due to resonance effects.

- Methoxy Protons: The two methoxy groups (-OCH_3) are in different electronic environments. While they may have similar chemical shifts, they are technically non-equivalent and are expected to appear as two distinct singlets.

- Carboxylic Acid Proton: The acidic proton of the -COOH group is typically observed as a broad singlet at a very downfield chemical shift, often above 10 ppm.[6] Its chemical shift can be highly dependent on concentration and the solvent used.

Experimental Protocol

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This protocol is designed to generate a high-resolution ^{1}H NMR spectrum suitable for unambiguous structural confirmation.

Workflow Overview

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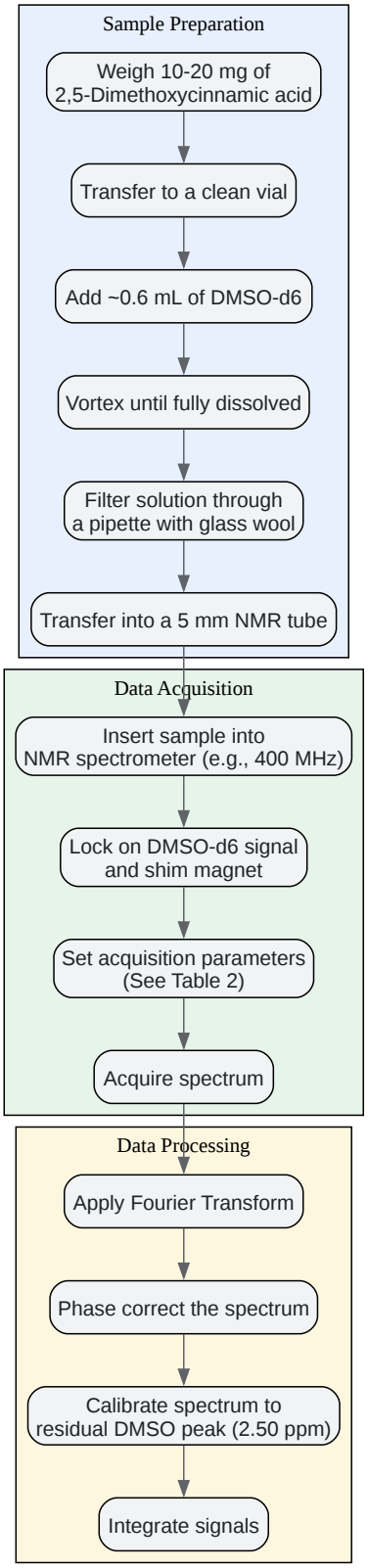

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Caption: Experimental workflow for NMR analysis.

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Sample Preparation

Rationale: Proper sample preparation is paramount for acquiring a high-quality spectrum. The chosen solvent, Dimethyl Sulfoxide-d6 (DMSO-d6), is ideal for carboxylic acids as it readily solubilizes the compound and shifts the exchangeable carboxylic acid proton downfield, preventing overlap with other signals.[7] Filtering removes particulate matter that can degrade spectral resolution.[8]

Materials:

- **2,5-Dimethoxycinnamic acid** (10-20 mg)
- DMSO-d6 (99.9 atom % D)
- 5 mm NMR Tube (clean and dry)
- Vial, Pasteur pipette, glass wool

Procedure:

- Weigh approximately 10-20 mg of **2,5-dimethoxycinnamic acid** and transfer it to a small, clean glass vial.[8]
- Add approximately 0.6 mL of DMSO-d6 to the vial.[8]
- Vortex the mixture until the solid is completely dissolved. Gentle warming may be applied if necessary.
- Prepare a filter by packing a small plug of glass wool into the constriction of a Pasteur pipette.
- Draw the solution into the pipette and filter it directly into the NMR tube. This step is crucial to remove any suspended particles that can adversely affect magnetic field homogeneity.[8]
- Cap the NMR tube securely and label it appropriately.

Instrument Parameters

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Rationale: The parameters below are selected to ensure full signal relaxation and adequate signal-to-noise for a dilute sample. A relaxation delay (d1) of 5 seconds is chosen to be at least 5 times the longest T1 relaxation time of the protons, which is essential for accurate integration. [9]

Table 1: Recommended NMR Spectrometer Parameters

Parameter	Value	Rationale
Spectrometer Freq.	**400 MHz (or higher)**	**Higher field provides better signal dispersion.**
Nucleus	^{1}H	Proton observation.
Pulse Program	zg30	Standard 30° pulse for quantitative measurement.
Solvent	DMSO-d6	For locking, shimming, and sample solubility.[7]
Temperature	298 K (25 °C)	Standard operating temperature.
Number of Scans (ns)	16	Provides good signal-to-noise for this sample amount.
Relaxation Delay (d1)	5.0 s	Ensures full relaxation for accurate quantification.[9]
Acquisition Time (aq)	4.0 s	Allows for sharp resolution of signals.

| Spectral Width (sw) | 20 ppm | Covers the full range of expected chemical shifts. |

Data Analysis and Interpretation

Molecular Structure and Proton Assignments

Caption: Structure of **2,5-Dimethoxycinnamic acid** with proton labels.

Expected ^{1}H NMR Data

The following table outlines the predicted ¹H NMR spectral data for **2,5-dimethoxycinnamic acid** dissolved in DMSO-d6. These values are based on established principles of NMR spectroscopy and data from analogous compounds.[6][10]

Table 2: Predicted ¹H NMR Data for **2,5-Dimethoxycinnamic Acid** in DMSO-d6

Proton Label	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
COOH	**~12.3**	**br s**	**-**	**1H**	**Carboxylic Acid**
H-β	7.55	d	J = 16.0	1H	Vinyl Proton
H-6	7.15	d	J = 3.0	1H	Aromatic Proton
H-4	7.08	dd	J = 8.8, 3.0	1H	Aromatic Proton
H-3	6.95	d	J = 8.8	1H	Aromatic Proton
H-α	6.58	d	J = 16.0	1H	Vinyl Proton
OCH_3 (C2)	3.82	s	-	3H	Methoxy Group

| OCH_3 (C5) | 3.75 | s | - | 3H | Methoxy Group |

Detailed Signal Interpretation

- COOH (δ ~12.3 ppm): The carboxylic acid proton appears as a broad singlet far downfield. Its labile nature and exchange with residual water often lead to broadening.

- Vinyl Protons (H-β at δ 7.55, H-α at δ 6.58): These two protons appear as distinct doublets. The large coupling constant of J ≈ 16.0 Hz is definitive proof of a trans configuration for the double bond.[4][5] H-β is further downfield than H-α due to the deshielding effect of the benzene ring and resonance with the carbonyl group.

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- Aromatic Protons (δ 6.95 - 7.15 ppm):
  - H-6 (δ 7.15): This proton is split only by H-4 through a four-bond meta-coupling, resulting in a doublet with a small coupling constant (J ≈ 3.0 Hz). Its chemical shift is influenced by the ortho-methoxy group.
  - H-4 (δ 7.08): This proton is coupled to both H-3 (ortho, J ≈ 8.8 Hz) and H-6 (meta, J ≈ 3.0 Hz), giving rise to a doublet of doublets.
  - H-3 (δ 6.95): This proton shows a simple doublet due to ortho-coupling with H-4 (J ≈ 8.8 Hz). It is the most upfield of the aromatic protons, shielded by two ortho/para electron-donating methoxy groups.
- Methoxy Protons (δ 3.82, δ 3.75): The two methoxy groups appear as sharp singlets, each integrating to 3 protons. Their slightly different chemical shifts are due to the different electronic environments at the C2 and C5 positions of the aromatic ring.

Conclusion

This application note details a robust and reliable methodology for the ^{1}H NMR analysis of **2,5-dimethoxycinnamic acid**. By following the prescribed protocol for sample preparation and utilizing standard acquisition parameters, a high-resolution spectrum can be obtained. The detailed interpretation guide, based on fundamental NMR principles and comparative data, allows for the confident structural confirmation of the molecule, including the specific aromatic substitution pattern and the trans stereochemistry of the acrylic acid side chain. This approach serves as a foundational method for quality assessment in both research and industrial settings.

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